

The Dawn of a Reagent: Unearthing the First Synthesis of Lithium Phenylacetylide

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Compound of Interest

Compound Name: *Lithium phenylacetylide*

Cat. No.: *B1226569*

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The first documented synthesis of **lithium phenylacetylide**, a cornerstone reagent in organic chemistry, is attributed to the pioneering work of German chemists Georg Wittig and Gisela Closs, published in 1955. Their research, focused on the reactivity of organometallic compounds, laid the groundwork for the widespread use of this powerful nucleophile in carbon-carbon bond formation.

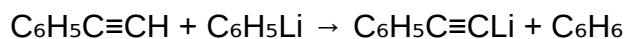
Prior to this discovery, the broader class of metal acetylides had been known for some time. However, the specific preparation and isolation of the lithium salt of phenylacetylene, and the exploration of its synthetic utility, represent a significant milestone. Wittig, who would later be awarded the Nobel Prize in Chemistry in 1979 for his development of the Wittig reaction, was a key figure in the burgeoning field of organolithium chemistry.

The initial synthesis of **lithium phenylacetylide** was achieved through the reaction of phenylacetylene with phenyllithium in diethyl ether. This acid-base reaction, where the weakly acidic terminal alkyne proton is removed by the strong organolithium base, proved to be an efficient method for generating the desired lithium acetylide.

Experimental Protocol: The First Synthesis

The experimental procedure described by Wittig and Closs, while foundational, reflects the techniques of the era. Below is a detailed protocol based on their seminal work:

Reaction:



Reagents and Conditions:

Reagent/Parameter	Value
Phenylacetylene	1 equivalent
Phenyllithium	1 equivalent
Solvent	Diethyl ether (anhydrous)
Temperature	Room temperature
Reaction Time	Not explicitly stated, but typically short for acid-base reactions

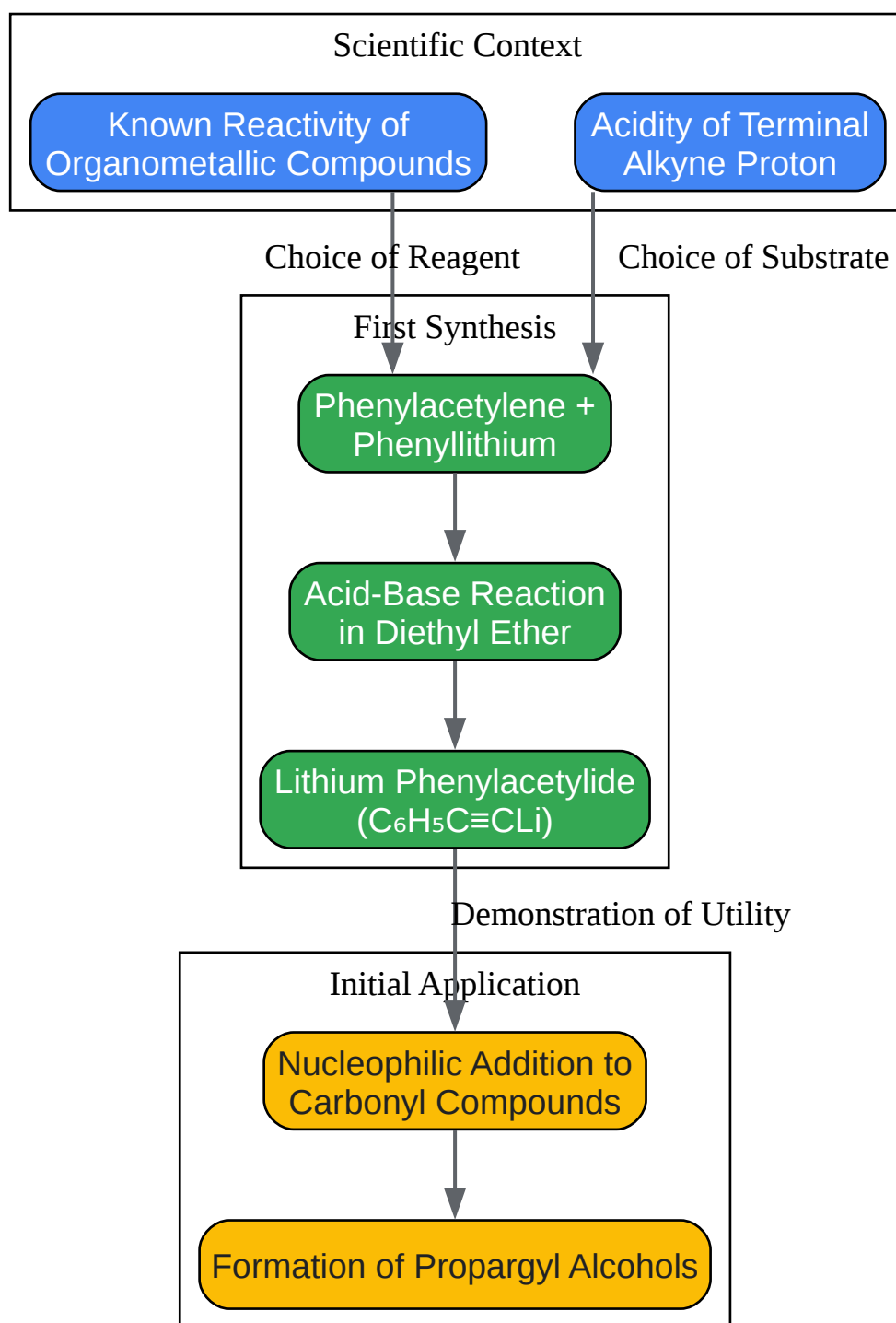
Procedure:

- A solution of phenyllithium in diethyl ether was prepared.
- To this solution, an equimolar amount of phenylacetylene was added at room temperature.
- The reaction proceeds readily, resulting in the formation of a solution or suspension of **lithium phenylacetylide** in diethyl ether, with benzene as a byproduct.

The resulting **lithium phenylacetylide** was then utilized in subsequent reactions to demonstrate its utility as a synthetic intermediate.

Logical Workflow of the Discovery

The discovery and initial synthesis of **lithium phenylacetylide** can be visualized as a logical progression of chemical principles and experimental investigation.



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*Discovery and initial application of **lithium phenylacetylide**.*

This foundational work by Wittig and Closs opened the door for countless applications of **lithium phenylacetylide** and other lithium acetylides in organic synthesis. The ability to easily

generate this potent carbon nucleophile has been instrumental in the construction of complex molecules, including natural products, pharmaceuticals, and advanced materials. The principles established in this first synthesis continue to be applied in research laboratories and industrial settings worldwide.

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